

quality control parameters for research-grade D-Gluconolactone

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Compound of Interest

Compound Name: *D-Gluconolactone*

Cat. No.: *B073215*

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Technical Support Center: D-Gluconolactone (Research Grade)

This technical support center provides essential information for researchers, scientists, and drug development professionals using research-grade **D-Gluconolactone**. It includes quality control parameters, detailed experimental protocols, troubleshooting guides, and frequently asked questions (FAQs) to ensure the successful application of this reagent in your experiments.

Quality Control Parameters for Research-Grade D-Gluconolactone

The quality of **D-Gluconolactone** is critical for reproducible and reliable experimental outcomes. Below is a summary of the key quality control parameters for research-grade **D-Gluconolactone**.

Parameter	Specification	Purpose
Appearance	White, crystalline powder	Ensures the product is free from visible contaminants and degradation byproducts.
Assay (Purity)	$\geq 99.0\%$	Guarantees a high concentration of the active compound, minimizing interference from impurities.
Melting Point	150–154 °C	A narrow melting point range indicates high purity.
Solubility	Freely soluble in water, sparingly soluble in ethanol.	Confirms the identity and suitability of the compound for aqueous-based experiments.
pH (1% in water)	3.0–4.0 (gradual change over 60 minutes)	Indicates the acidic nature of the solution upon hydrolysis, a key characteristic of D-Gluconolactone.[1]
Loss on Drying	$\leq 0.15\%$	Ensures a low water content, which can affect the stability and reactivity of the compound.
Heavy Metals (as Pb)	≤ 10 mg/kg	Limits the presence of potentially toxic heavy metal contaminants that can interfere with biological assays.
Lead (Pb)	≤ 1 mg/kg	A specific limit for lead, a common and toxic heavy metal contaminant.
Reducing Substances	$\leq 0.5\%$	Limits the presence of reducing sugars (like glucose) that can interfere with redox-sensitive experiments.

Experimental Protocols

Detailed methodologies for key quality control experiments are provided below.

Assay (Purity by Titration)

This method determines the percentage of **D-Gluconolactone** by measuring the amount of sodium hydroxide consumed during the hydrolysis of the lactone to gluconic acid.

Materials:

- **D-Gluconolactone** sample
- Deionized water
- 0.1 N Sodium Hydroxide (NaOH) volumetric standard
- 0.1 N Hydrochloric Acid (HCl) volumetric standard
- Phenolphthalein indicator solution
- 300-mL conical flask
- Burette
- Analytical balance

Procedure:

- Accurately weigh approximately 600 mg of the **D-Gluconolactone** sample.[\[2\]](#)[\[3\]](#)
- Dissolve the sample in 100 mL of deionized water in a 300-mL conical flask.[\[2\]](#)[\[3\]](#)
- Add 50.0 mL of 0.1 N NaOH volumetric standard to the flask.[\[2\]](#)[\[3\]](#)
- Allow the solution to stand for 15 minutes to ensure complete hydrolysis of the lactone.[\[2\]](#)[\[3\]](#)
- Add 2-3 drops of phenolphthalein indicator solution.[\[2\]](#)[\[3\]](#)

- Titrate the excess NaOH with 0.1 N HCl volumetric standard until the pink color disappears.
[\[2\]](#)[\[3\]](#)
- Perform a blank determination by titrating 50.0 mL of the 0.1 N NaOH with the 0.1 N HCl.[\[2\]](#)
[\[3\]](#)
- Calculate the percentage of **D-Gluconolactone** using the appropriate formula, where each mL of 0.1 N NaOH is equivalent to 17.81 mg of C₆H₁₀O₆.[\[2\]](#)[\[3\]](#)

Reducing Substances

This protocol is designed to quantify the amount of reducing impurities, such as glucose, in the **D-Gluconolactone** sample.

Materials:

- **D-Gluconolactone** sample
- Deionized water
- Phenolphthalein indicator solution
- Sodium hydroxide solution (1 in 2 dilution)
- Alkaline cupric tartrate solution
- Nitric acid
- Bromine TS
- Ammonium hydroxide
- Glacial acetic acid
- Potassium iodide
- 0.1 N Sodium thiosulfate volumetric standard
- Starch indicator solution

- 400-mL beaker
- Medium-porosity filtering crucible

Procedure:

- Transfer 10.0 g of the sample to a 400-mL beaker and dissolve in 40 mL of water.[\[2\]](#)[\[3\]](#)
- Add 2 drops of phenolphthalein and neutralize the solution with the sodium hydroxide solution.[\[2\]](#)[\[3\]](#)
- Dilute to approximately 50 mL with water and add 50 mL of alkaline cupric tartrate solution.[\[2\]](#)[\[3\]](#)
- Heat the solution to boiling in 4 minutes and continue to boil for exactly 120 seconds.[\[2\]](#)[\[3\]](#)
- Filter the suspension through a medium-porosity filtering crucible and wash the filter with three 5-mL portions of water.[\[2\]](#)[\[3\]](#)
- Dissolve the collected cuprous oxide precipitate in the crucible with 5 mL of water and 3 mL of nitric acid, washing the solution into the original beaker.[\[2\]](#)[\[3\]](#)
- Add bromine TS until the solution turns yellow and dilute to about 75 mL with water.[\[2\]](#)[\[3\]](#)
- Boil the solution to remove the bromine, cool, and then add ammonium hydroxide until a deep blue color appears.[\[3\]](#)
- Adjust the pH to approximately 4 with glacial acetic acid and dilute to about 100 mL with water.[\[3\]](#)
- Add 4 g of potassium iodide and titrate with 0.1 N sodium thiosulfate, adding starch indicator just before the endpoint.[\[3\]](#)

Troubleshooting Guides and FAQs

Frequently Asked Questions (FAQs)

Q1: My **D-Gluconolactone** solution has a lower pH than expected. Is this normal?

A1: Yes, this is expected. **D-Gluconolactone** is a cyclic ester of D-gluconic acid. In an aqueous solution, it hydrolyzes to form D-gluconic acid, which is an acidic compound.[4] A freshly prepared 1% aqueous solution will have a pH of around 3.6, which can drop to 2.5 within two hours as hydrolysis proceeds.

Q2: How should I store research-grade **D-Gluconolactone**?

A2: **D-Gluconolactone** should be stored in a well-closed container in a dry and well-ventilated place at room temperature.[5] It is sensitive to moisture, which can accelerate its hydrolysis.

Q3: Can I use **D-Gluconolactone** in cell culture experiments?

A3: Yes, **D-Gluconolactone** can be used in cell culture. However, it is important to consider the pH of your culture medium. The hydrolysis of **D-Gluconolactone** will lower the pH of the medium, which can affect cell viability and growth.[4] The pH of the medium should be monitored and adjusted as necessary.

Q4: What are the main applications of **D-Gluconolactone** in research?

A4: **D-Gluconolactone** is used in various research applications, including:

- As an intermediate in the pentose phosphate pathway.[6]
- To study its effects on the inhibition and disintegration of collagen fibrils, which is relevant to research on fibrosis.
- As a gentle acidifier in biochemical reactions.
- In studies related to the activation of enzymes in the oxidative pentose phosphate pathway.

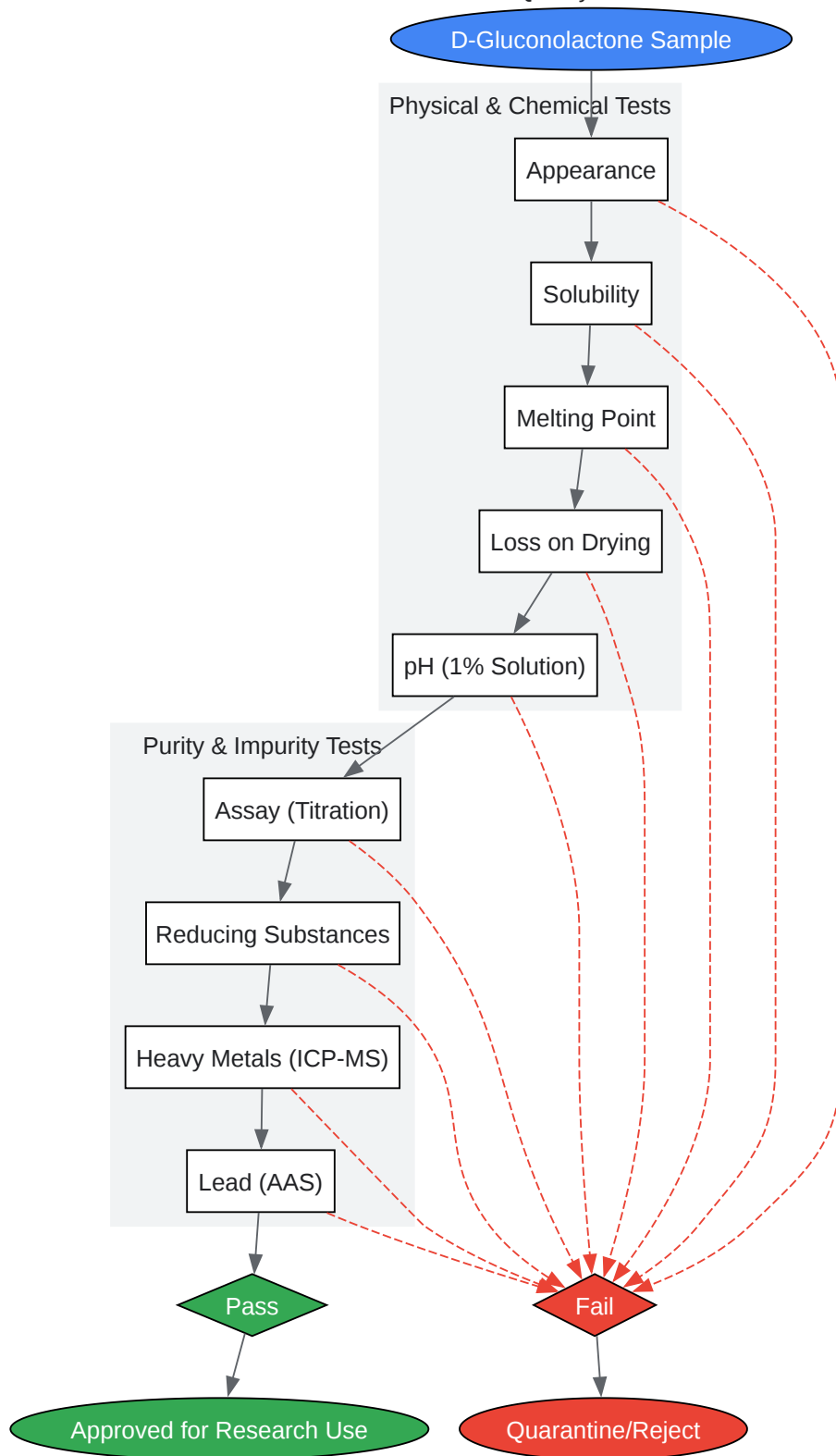
Troubleshooting Common Experimental Issues

Issue	Possible Cause	Recommended Solution
Unexpectedly low pH in the reaction buffer.	Hydrolysis of D-Gluconolactone to D-gluconic acid.	Prepare D-Gluconolactone solutions fresh before use. If the experiment is pH-sensitive, use a buffered solution and monitor the pH throughout the experiment.
Inconsistent results in a time-course experiment.	The rate of hydrolysis of D-Gluconolactone is dependent on temperature and pH. ^[4]	Maintain a constant temperature and pH throughout the experiment. Consider that the concentration of D-Gluconolactone is decreasing over time as it hydrolyzes.
Precipitate forms in the D-Gluconolactone solution.	The solubility of D-Gluconolactone can be affected by temperature and the presence of other solutes.	Ensure the solution is not supersaturated. Gentle warming may help dissolve the precipitate, but be aware that this will also increase the rate of hydrolysis. ^[4]
Interference in assays involving reducing agents.	The D-Gluconolactone may contain residual reducing substances from its synthesis.	Use a high-purity, research-grade D-Gluconolactone with a low specification for reducing substances. If necessary, perform a test for reducing substances on your batch.

Visualizations

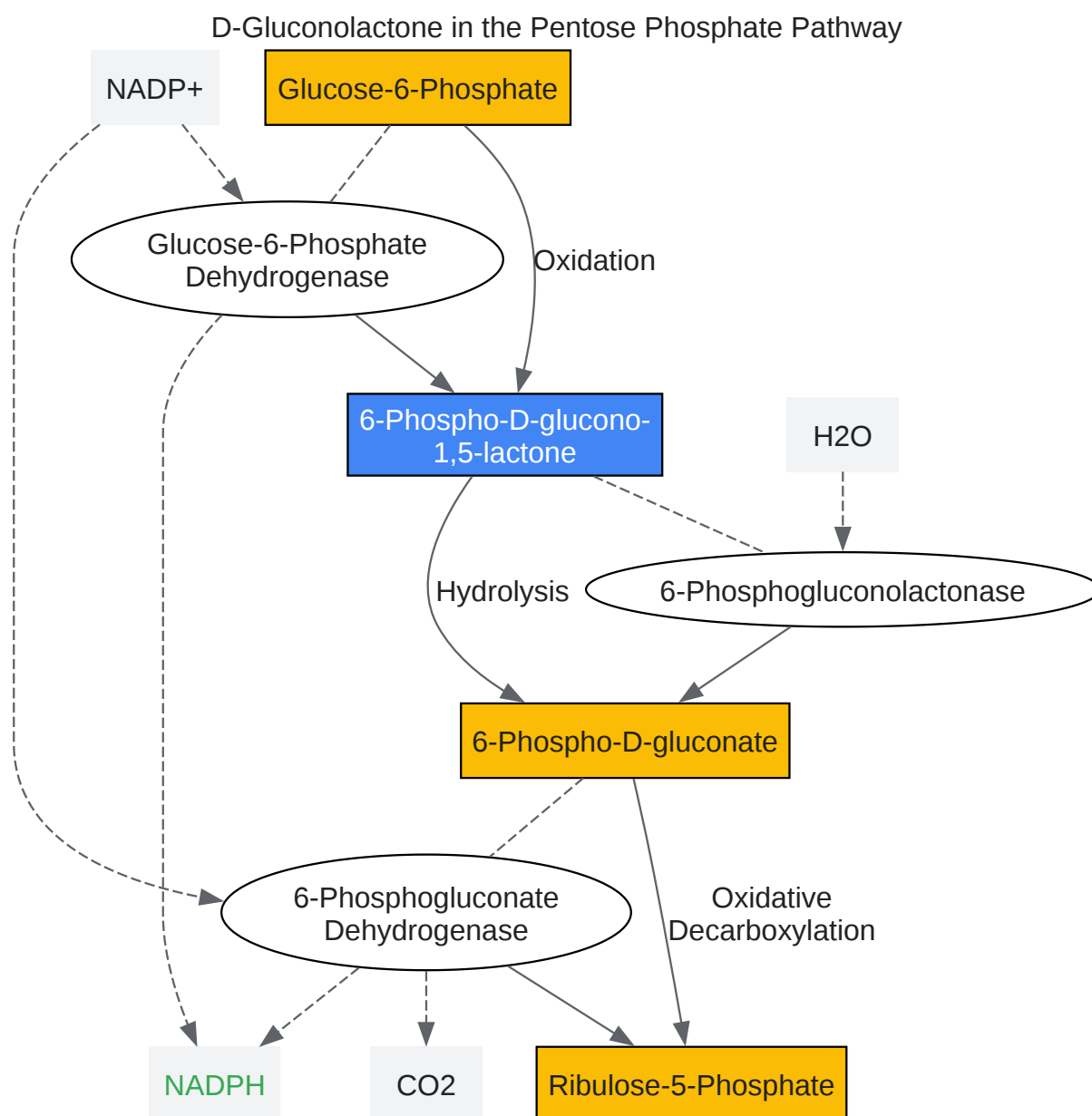
Experimental Workflow: Quality Control of D-Gluconolactone

Workflow for D-Gluconolactone Quality Control

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Caption: A logical workflow for the quality control testing of research-grade **D-Gluconolactone**.

Signaling Pathway: Role in Pentose Phosphate Pathway



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Caption: The role of 6-Phospho-D-glucono-1,5-lactone in the oxidative phase of the pentose phosphate pathway.

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